

# Technical Guide: 2-Methoxy-5-methylnicotinic Acid

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## Compound of Interest

Compound Name: 2-Methoxy-5-methylnicotinic acid

Cat. No.: B571803

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CAS Number: 1227594-72-0[1]

This technical guide provides an overview of **2-Methoxy-5-methylnicotinic acid**, a pyridinecarboxylic acid derivative. Due to the limited availability of published research on this specific compound, this document summarizes its fundamental properties and provides context based on related nicotinic acid derivatives.

## Compound Identification and Properties

**2-Methoxy-5-methylnicotinic acid** is a chemical compound with the systematic name 2-methoxy-5-methylpyridine-3-carboxylic acid. It belongs to the class of nicotinic acids, which are derivatives of pyridine with a carboxylic acid group at the 3-position. The structure is further characterized by a methoxy group at the 2-position and a methyl group at the 5-position of the pyridine ring. These functional groups are key to its chemical reactivity and potential utility as a building block in organic synthesis.[2]

Property	Value	Source
CAS Number	1227594-72-0	[1]
Molecular Formula	C <sub>8</sub> H <sub>9</sub> NO <sub>3</sub>	[2]
Molecular Weight	167.16 g/mol	[2]
Systematic Name	2-methoxy-5-methylpyridine-3-carboxylic acid	[2]
Synonyms	2-Methoxy-5-methyl-3-pyridinecarboxylic acid	N/A

## Synthesis and Experimental Protocols

Detailed experimental protocols for the synthesis of **2-Methoxy-5-methylnicotinic acid** are not readily available in peer-reviewed literature. However, it is positioned as a versatile intermediate or building block in organic and medicinal chemistry. The presence of carboxylic acid, methoxy, and methyl functional groups on the pyridine scaffold allows for various chemical modifications to create more complex molecules.[2]

To provide a relevant example of the synthetic chemistry involved with similar structures, the following section details a protocol for a related compound, 5-Methylnicotinic acid.

### Example Experimental Protocol: Synthesis of 5-Methylnicotinic Acid

This protocol describes the synthesis of 5-Methylnicotinic acid from 3,5-dimethylpyridine.

Materials:

- 3,5-dimethylpyridine (3,5-Lutidine)
- Potassium permanganate (KMnO<sub>4</sub>)
- Water
- Concentrated hydrochloric acid (HCl)

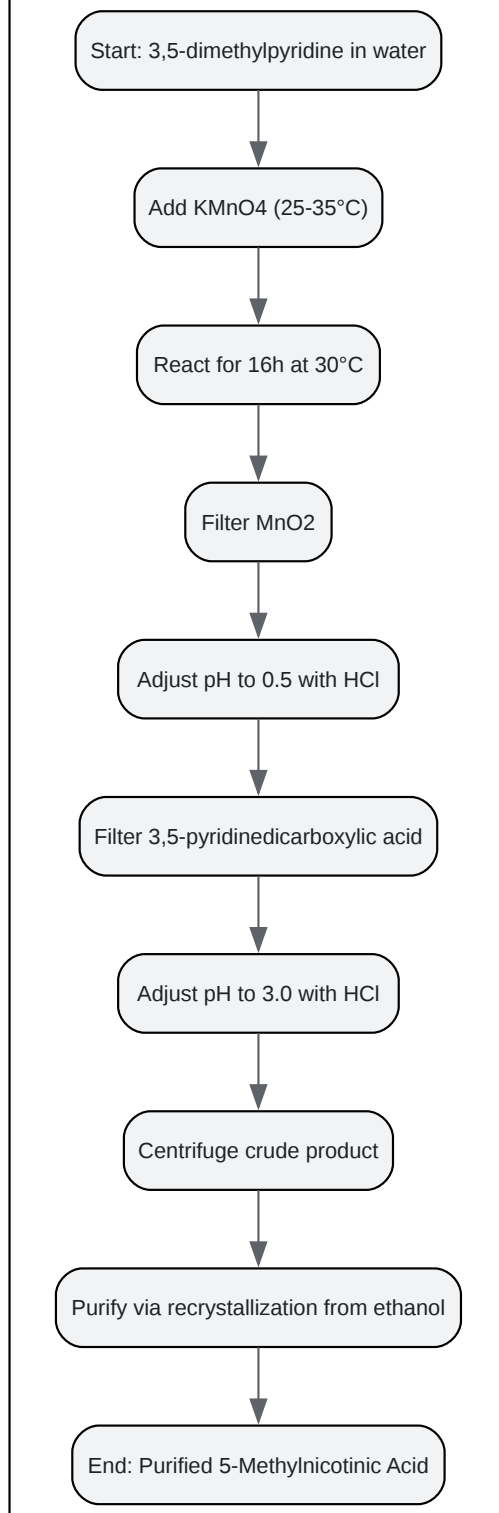
- Ethanol

Procedure:

- In a suitable reaction vessel, add 120 kg of 3,5-dimethylpyridine to 1200 L of water with stirring.
- While maintaining the temperature between 25-35°C, add 300 kg of potassium permanganate over 4.5 hours.
- Allow the reaction to proceed at 30°C for 16 hours.
- Filter the by-product, manganese dioxide, from the reaction mixture.
- Adjust the pH of the filtrate to 0.5 using concentrated hydrochloric acid.
- Filter the resulting by-product, 3,5-pyridinedicarboxylic acid.
- Adjust the pH of the remaining filtrate to 3.0 with concentrated hydrochloric acid to precipitate the crude product.
- Collect the crude product by centrifugation.
- For purification, dissolve the crude product in ethanol at 80°C, perform a hot filtration, and then cool the filtrate to 0-5°C with stirring for 2 hours to induce crystallization.
- Collect the purified product by centrifugation and dry at 65°C for 8.5 hours.

This process yields 5-Methylnicotinic acid with a purity of 99.5%.<sup>[3]</sup>

## Synthesis Workflow: 5-Methylnicotinic Acid



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*Synthesis workflow for a related nicotinic acid derivative.*

## Biological Activity and Applications

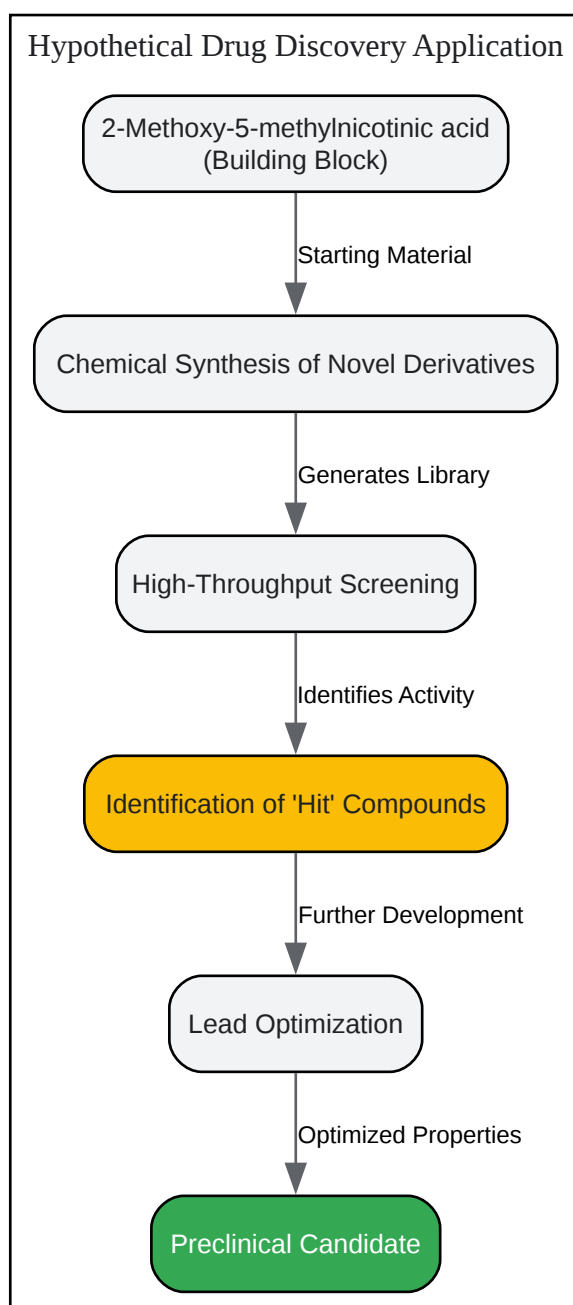
There is a lack of specific data on the biological activity of **2-Methoxy-5-methylnicotinic acid** in the public domain. However, nicotinic acid derivatives are of significant interest in medicinal chemistry due to their presence in various biologically active compounds. Research on related nicotinic acid derivatives has indicated potential antimicrobial, anti-inflammatory, and anticancer effects.<sup>[2][4]</sup> For instance, some derivatives are investigated as enzyme inhibitors, such as for dihydroorotate dehydrogenase (DHODH), a target for immunosuppressive and anti-proliferative drugs.<sup>[2]</sup>

Given its structure, **2-Methoxy-5-methylnicotinic acid** serves as a valuable building block for synthesizing novel compounds with potential therapeutic properties.<sup>[2]</sup>

## Signaling Pathways

Due to the absence of research on the biological effects of **2-Methoxy-5-methylnicotinic acid**, there are no established signaling pathways associated with this compound.

The following diagram illustrates a hypothetical logical relationship for the application of this compound in drug discovery, based on the general role of nicotinic acid derivatives.



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*Hypothetical workflow for drug discovery using the subject compound.*

## Conclusion

**2-Methoxy-5-methylnicotinic acid** (CAS: 1227594-72-0) is a chemical intermediate with potential applications in synthetic and medicinal chemistry. While in-depth technical data, including biological activity and specific experimental protocols, are not widely available, its

structural features suggest its utility as a building block for the synthesis of more complex molecules. Further research is required to elucidate its specific properties and potential applications.

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